

Essential Safety and Disposal Procedures for Ko 143

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For researchers, scientists, and drug development professionals utilizing **Ko 143**, a potent and selective inhibitor of the breast cancer resistance protein (BCRP), adherence to rigorous safety and disposal protocols is paramount.[1][2][3] This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling and management of this compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Ko 143** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C26H35N3O5[4]
Molecular Weight	469.57 g/mol [2][5]
Appearance	Crystalline solid[1]
Purity	≥98% (HPLC)[2]
CAS Number	461054-93-3[2][4]
Storage	Store at -20°C[1][2][3]
Solubility	Soluble in DMSO and ethanol[2][3][5]

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Hazard Identification and Safety Precautions

The Safety Data Sheet (SDS) for **Ko 143** hydrate indicates the following hazards:

- Skin Irritation (Category 2)[6]
- Eye Irritation (Category 2A)[6]
- Specific target organ toxicity single exposure (Category 3), Respiratory system[6]

Precautionary Measures:

- P261: Avoid breathing dust.[6]
- P264: Wash skin thoroughly after handling.[6]
- P271: Use only outdoors or in a well-ventilated area.[6]
- P280: Wear protective gloves, eye protection, and face protection.

In case of exposure:

- IF ON SKIN: Wash with plenty of soap and water.[6]
- IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[6]
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]

Proper Disposal Procedures

While specific disposal instructions for **Ko 143** are not explicitly detailed in the provided search results, standard laboratory procedures for chemical waste disposal should be followed, taking into account the hazards identified in the Safety Data Sheet. All disposal methods must comply with local, state, and federal regulations.

Experimental Protocol for Disposal of **Ko 143** Waste:



Segregation of Waste:

- Collect all solid waste contaminated with Ko 143 (e.g., weighing paper, contaminated gloves, pipette tips) in a designated, clearly labeled, and sealed hazardous waste container.
- Collect all liquid waste containing Ko 143 (e.g., unused solutions, rinsates from contaminated glassware) in a separate, designated, and sealed hazardous waste container. Do not mix with other incompatible waste streams.

· Container Labeling:

 Label all waste containers with "Hazardous Waste," the full chemical name ("Ko 143"), the concentration, and the primary hazards (e.g., "Irritant").

Storage of Waste:

 Store waste containers in a designated, well-ventilated, and secure secondary containment area, away from incompatible materials.

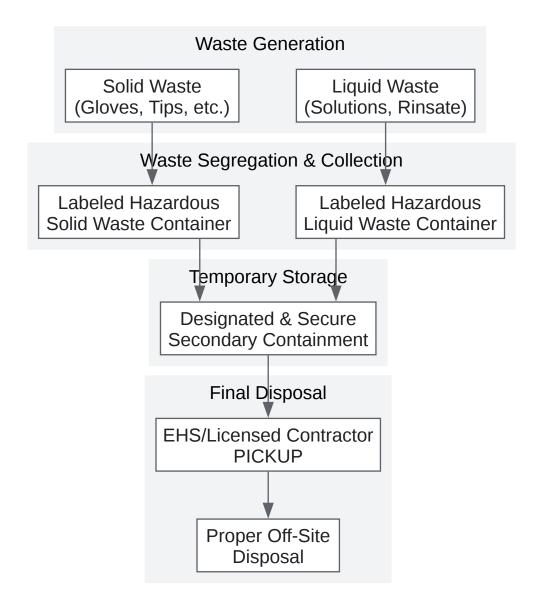
Arrangement for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the pickup and proper disposal of the hazardous waste.
- Provide the EHS or contractor with the Safety Data Sheet for Ko 143.
- Decontamination of Glassware and Surfaces:
 - Rinse contaminated glassware and surfaces thoroughly with a suitable solvent (e.g., ethanol or acetone), collecting the rinsate as hazardous liquid waste.
 - After the initial solvent rinse, wash with soap and water.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Ko 143**.





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Caption: Logical workflow for the proper disposal of **Ko 143** waste.

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